

Anhydrosafflor Yellow B (ASYB): Protocols for Cell Viability Assessment

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Compound of Interest

Compound Name: *Anhydrosafflor yellow B*

Cat. No.: *B15624003*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydrosafflor yellow B (ASYB) is a water-soluble quinochalcone flavonoid extracted from the petals of the Safflower plant (*Carthamus tinctorius* L.).^{[1][2][3][4][5]} Traditionally used in herbal medicine, recent scientific investigations have highlighted its significant pharmacological properties, particularly its neuroprotective effects.^{[1][3][4][5]} ASYB has been shown to protect against cerebral ischemia/reperfusion injury by attenuating oxidative stress and apoptosis.^{[1][3][4][5]} Its mechanism of action is linked to the modulation of key signaling pathways, including the Silent Information Regulator 1 (SIRT1) pathway.^{[1][3][4][5]}

This document provides detailed protocols for assessing the effect of ASYB on cell viability using two common colorimetric assays: the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay and the CCK-8 (Cell Counting Kit-8) assay. These assays are fundamental in drug discovery and development for evaluating the cytotoxic or protective effects of compounds like ASYB.

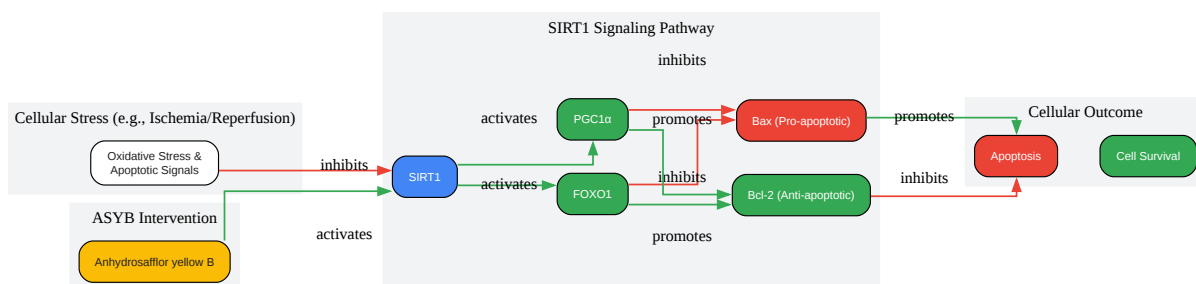
Quantitative Data Summary

The following table summarizes the dose-dependent effect of **Anhydrosafflor yellow B** on the viability of primary hippocampal neurons subjected to oxygen-glucose deprivation/reperfusion (OGD/R), as determined by the CCK-8 assay.

Assay Type	Cell Line	Treatment Condition	ASYB Concentration (μM)	Outcome	Reference
CCK-8	Primary Hippocampal Neurons	Oxygen-Glucose Deprivation/R eperfusion (OGD/R)	40	Increased cell viability	[1]
60	Increased cell viability	[1]			
80	Increased cell viability	[1]			
MTT	Not available in the literature reviewed.				

Signaling Pathway

Anhydrosafflor yellow B exerts its neuroprotective effects in part through the activation of the SIRT1 signaling pathway. Under cellular stress conditions such as ischemia/reperfusion, SIRT1 activity is often suppressed. ASYB treatment has been shown to upregulate the expression of SIRT1.[1][4] Activated SIRT1 can then deacetylate and activate downstream targets, including Forkhead box O1 (FOXO1) and Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC1α).[1][4] This cascade leads to a decrease in the pro-apoptotic protein Bax and an increase in the anti-apoptotic protein Bcl-2, ultimately promoting cell survival and reducing apoptosis.[1][4]



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Caption: ASYB activates the SIRT1 pathway to promote cell survival.

Experimental Protocols

The following are detailed protocols for the MTT and CCK-8 assays to assess cell viability following treatment with **Anhydrosafflor yellow B**.

MTT Assay Protocol

The MTT assay is a colorimetric assay for assessing cell metabolic activity.^{[6][7][8][9]} NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells reduce the yellow tetrazolium salt MTT to its insoluble purple formazan, which can be solubilized and quantified by spectrophotometry.^{[6][7][8][9]}

Materials:

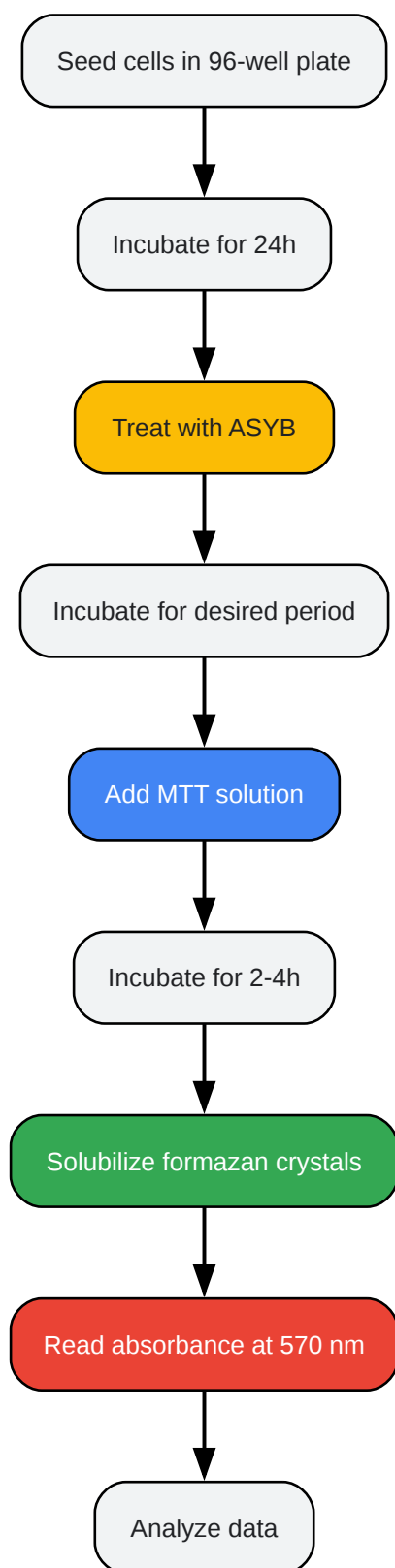
- **Anhydrosafflor yellow B** (ASYB) stock solution
- Cells of interest (e.g., primary neurons, PC12, SH-SY5Y)

- 96-well cell culture plates
- Complete cell culture medium
- Phosphate-buffered saline (PBS), sterile
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, or 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a predetermined optimal density (e.g., 1×10^4 to 5×10^4 cells/well) in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- ASYB Treatment:
 - Prepare serial dilutions of ASYB in culture medium from the stock solution to achieve the desired final concentrations.
 - Remove the medium from the wells and replace it with 100 μ L of medium containing the different concentrations of ASYB. Include a vehicle control (medium with the same concentration of solvent used to dissolve ASYB, e.g., DMSO) and a negative control (untreated cells).
 - Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Incubation:

- After the treatment period, add 10 µL of the 5 mg/mL MTT solution to each well.
- Incubate the plate for 2-4 hours at 37°C. During this time, viable cells will convert the soluble MTT into insoluble formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium from each well without disturbing the formazan crystals.
 - Add 100 µL of the solubilization solution (e.g., DMSO) to each well.
 - Gently agitate the plate on an orbital shaker for 10-15 minutes to ensure complete dissolution of the formazan crystals.
- Absorbance Measurement:
 - Measure the absorbance of each well at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the control group using the following formula:
 - $\% \text{ Cell Viability} = (\text{Absorbance of treated cells} / \text{Absorbance of control cells}) \times 100$



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Caption: Workflow of the MTT cell viability assay.

CCK-8 Assay Protocol

The CCK-8 assay is a sensitive colorimetric assay that utilizes a highly water-soluble tetrazolium salt, WST-8, which is reduced by dehydrogenases in living cells to produce a water-soluble orange-colored formazan dye.[10] The amount of formazan generated is directly proportional to the number of viable cells.

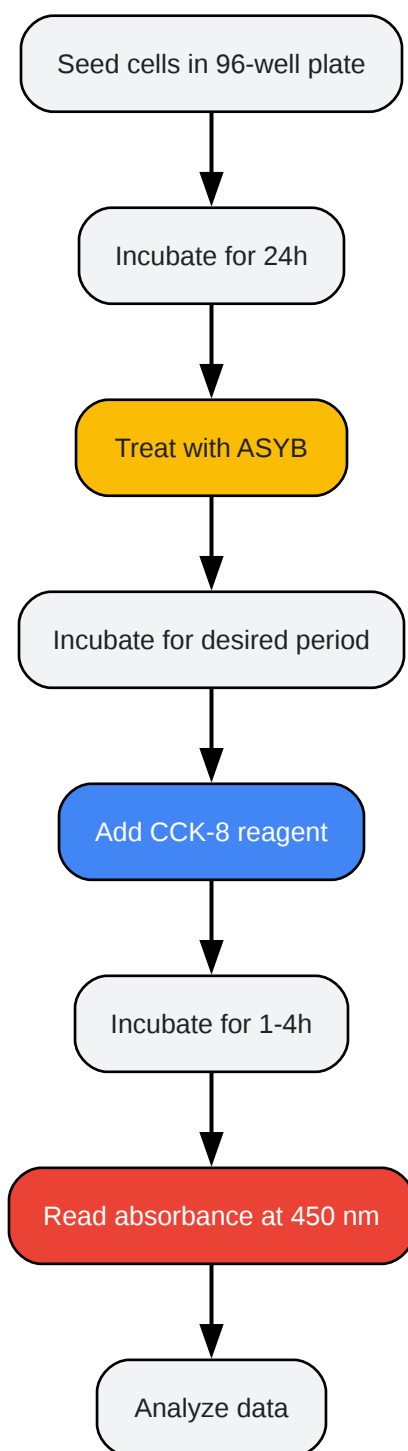
Materials:

- **Anhydrosafflor yellow B (ASYB)** stock solution
- Cells of interest
- 96-well cell culture plates
- Complete cell culture medium
- Cell Counting Kit-8 (CCK-8) reagent
- Microplate reader

Procedure:

- Cell Seeding:
 - Seed cells in a 96-well plate at an appropriate density (e.g., 1×10^4 cells/well) in 100 μ L of culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours.
- ASYB Treatment:
 - Prepare serial dilutions of ASYB in culture medium.
 - Replace the existing medium with 100 μ L of medium containing various concentrations of ASYB. Include appropriate controls.
 - Incubate for the desired treatment duration.

- CCK-8 Incubation:
 - Add 10 µL of the CCK-8 reagent to each well.
 - Incubate the plate for 1-4 hours at 37°C. The incubation time may vary depending on the cell type and density.
- Absorbance Measurement:
 - Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability using the following formula:
 - $\% \text{ Cell Viability} = (\text{Absorbance of treated cells} - \text{Absorbance of blank}) / (\text{Absorbance of control cells} - \text{Absorbance of blank}) \times 100$
 - A blank well should contain medium and CCK-8 reagent but no cells.



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Caption: Workflow of the CCK-8 cell viability assay.

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